

In-depth Technical Guide on the Pharmacological Profile of Nervosine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nervosine

Cat. No.: B1606990

[Get Quote](#)

Introduction

Nervosine, a gluco-pyrrolizidine alkaloid isolated from the plant *Liparis nervosa*, has been identified chemically with the CAS number 23179-26-2.^{[1][2]} Its molecular formula is C₃₆H₅₃NO₁₂.^{[1][2]} Despite its identification and the availability of basic chemical and physical properties, a comprehensive review of publicly accessible scientific literature reveals a significant lack of in-depth pharmacological data. This guide summarizes the available information and highlights the areas where research is needed to fully characterize the pharmacological profile of **Nervosine**.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **Nervosine** is presented in Table 1. These properties are primarily derived from chemical database entries and predictive models.

| Property | Value | Source |
|-------------------|----------------------------|--------|
| CAS Number | 23179-26-2 | [1][2] |
| Molecular Formula | C36H53NO12 | [1][2] |
| Molecular Weight | 691.82 g/mol | [1] |
| Melting Point | 102-107 °C (Predicted) | [1] |
| Boiling Point | 868.2±65.0 °C (Predicted) | [1] |
| Density | 1.35±0.1 g/cm3 (Predicted) | [1] |
| pKa | 12.77±0.70 (Predicted) | [1] |

Table 1: Chemical and Physical Properties of **Nervosine**

Pharmacological Profile: A Knowledge Gap

A thorough search of scientific databases and literature reveals no published studies detailing the pharmacological profile of **Nervosine**. Key areas where information is currently unavailable include:

- **Mechanism of Action:** The specific molecular targets and the mode of action of **Nervosine** are unknown.
- **Pharmacodynamics:** There is no data on the physiological and biochemical effects of **Nervosine** on the body, including dose-response relationships, efficacy, and potency.
- **Pharmacokinetics:** Information regarding the absorption, distribution, metabolism, and excretion (ADME) of **Nervosine** is not available.
- **Toxicology and Safety Profile:** The safety profile, potential adverse effects, and toxicological data for **Nervosine** have not been reported.
- **Clinical and Preclinical Studies:** No clinical trials or significant preclinical studies involving **Nervosine** have been published.

Experimental Protocols and Methodologies

Due to the absence of published pharmacological studies, there are no experimental protocols to report for the evaluation of **Nervosine**'s effects.

Signaling Pathways and Experimental Workflows

As the mechanism of action and molecular targets of **Nervosine** are unknown, no signaling pathways or experimental workflows can be diagrammatically represented at this time.

Conclusion

While **Nervosine** has been identified as a natural product, its pharmacological properties remain uncharacterized in the public domain. The absence of data on its mechanism of action, pharmacokinetics, pharmacodynamics, and safety profile presents a significant knowledge gap. For researchers, scientists, and drug development professionals, **Nervosine** represents an unexplored compound that may hold therapeutic potential, warranting future investigation to elucidate its pharmacological profile. Further research, beginning with in vitro screening and progressing to in vivo studies, is necessary to determine if **Nervosine** has any utility as a therapeutic agent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nervosine | 23179-26-2 [amp.chemicalbook.com]
- 2. (Hexahydro-1H-pyrrolizin-1-yl)methyl 3,5-bis(3-methylbut-2-en-1-yl)-4-((2-O-pentofuranosylhexopyranosyl)oxy)benzoate | C36H53NO12 | CID 185529 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-depth Technical Guide on the Pharmacological Profile of Nervosine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1606990#pharmacological-profile-of-nervosine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com